

Navigating the Safe Handling of 2-Fluorophenethyl Bromide: A Technical Guide

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Compound of Interest

Compound Name: *2-Fluorophenethyl bromide*

Cat. No.: *B1302592*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Fluorophenethyl bromide** (CAS No. 91319-54-9). The information is compiled to ensure the safe use of this compound in research and development settings, with a focus on quantitative data, clear handling protocols, and emergency procedures.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Fluorophenethyl bromide** is fundamental to its safe handling and storage. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C8H8BrF	[1] [2]
Molecular Weight	203.05 g/mol	[1] [2]
Appearance	Colorless to yellow liquid	[3]
Boiling Point	73-75 °C at 20 mmHg	[2] [3]
Density	1.4458 g/mL at 25 °C	[2] [3]
Refractive Index	n _{20/D} 1.5340	[2] [3]
Flash Point	91.66 °C (197.0 °F)	[2]

Section 2: GHS Hazard Identification and Classification

2-Fluorophenethyl bromide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must be aware of its potential hazards to implement appropriate safety measures.

Hazard Classification	Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Serious Eye Irritation	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2][5]
- P270: Do not eat, drink or smoke when using this product.[2][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P330: Rinse mouth.[1][4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4][5]

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid inhalation of vapor or mist.[6]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[4][7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[2][4]
- Wash hands thoroughly after handling.[4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6][7]
- Keep away from heat, sparks, and open flames.[6][7]
- Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[3]
- Incompatible materials to avoid include bases, strong oxidizing agents, alcohols, amines, and metals.[7]

Section 4: Emergency Procedures

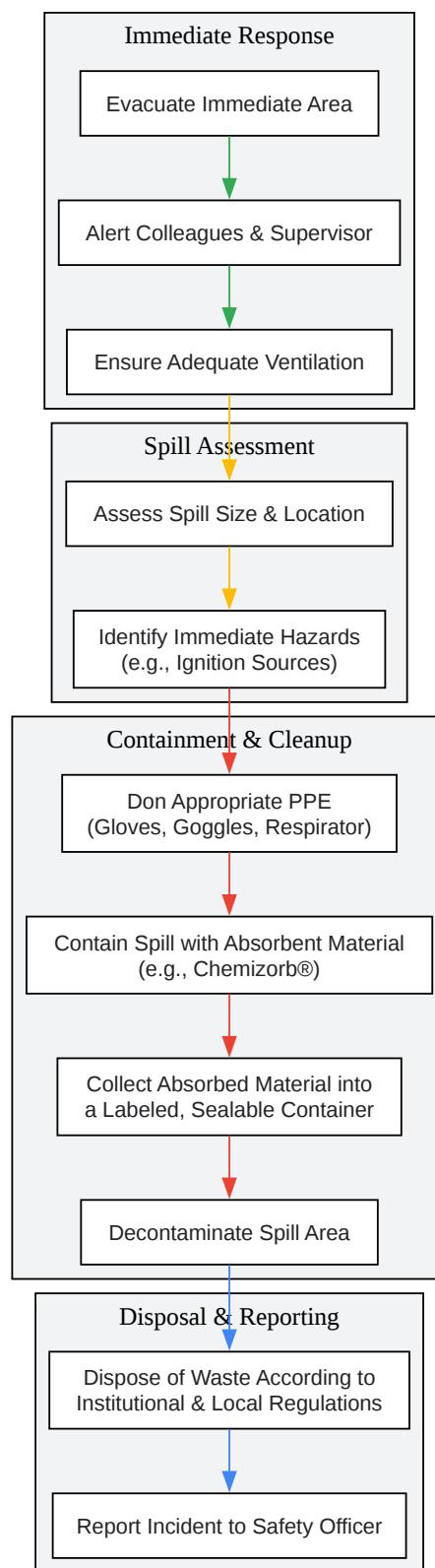
In the event of an accidental exposure or spill, immediate and appropriate action is necessary to mitigate harm.

First-Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[4][5][8]
- If on Skin: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[5][6][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[4][5][8]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][8]

Spill Response Workflow:

The following diagram outlines the logical workflow for responding to a chemical spill of **2-Fluorophenethyl bromide**.

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